

Tricyclamol chloride antispasmodic activity

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Compound Focus: Tricyclamol Chloride

CAS No.: 3818-88-0

Cat. No.: S584187

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Tricyclamol at a Glance

The table below summarizes the available information on Tricyclamol (Procyclidine) based on the search results.

Aspect	Details for Tricyclamol (Procyclidine)
Primary Use	Treatment of drug-induced extrapyramidal disorders and parkinsonism [1].
Mechanism of Action	Muscarinic antagonist that blocks central cholinergic receptors (M1, M2, M4) [1].
Drug Class	Antimuscarinic / Anticholinergic [1].
Reported Side Effects	Dizziness, drowsiness, impaired judgment [1].
Key Contraindication	Angle-closure glaucoma [1].

| Available Data | Mechanistic and general pharmacological information is available. Direct experimental data on antispasmodic activity and comparative studies are lacking. |

Comparison with Common Antispasmodics

For context, the table below outlines key details of other antispasmodic medications frequently discussed in the literature. This highlights the gap in publicly available data for a direct, data-driven comparison with Tricyclamol.

Drug Name	Primary Use	Mechanism of Action	Common Side Effects	Example Experimental Findings (from search results)
Dicyclomine	Irritable Bowel Syndrome (IBS) [2]	Antimuscarinic [3]	Dry mouth, dizziness, constipation [2] [4]	One higher-quality RCT found significant pain relief vs. placebo in IBS, but with a high dropout rate (15%) due to side effects [4].
Hyoscyamine	IBS, other GI conditions [4]	Antimuscarinic [3] [4]	Dry mouth, blurred vision, urinary retention [4]	Meta-analyses show antispasmodics as a class are effective for abdominal pain in IBS, but data on individual drugs can be limited [4].
Peppermint Oil	IBS symptoms [3]	Direct smooth muscle relaxant (inhibits calcium & sodium uptake) [3]	Heartburn, nausea (rare) [3]	Considered an effective option with a distinct, direct mechanism of action on gut smooth muscle [3] [4].

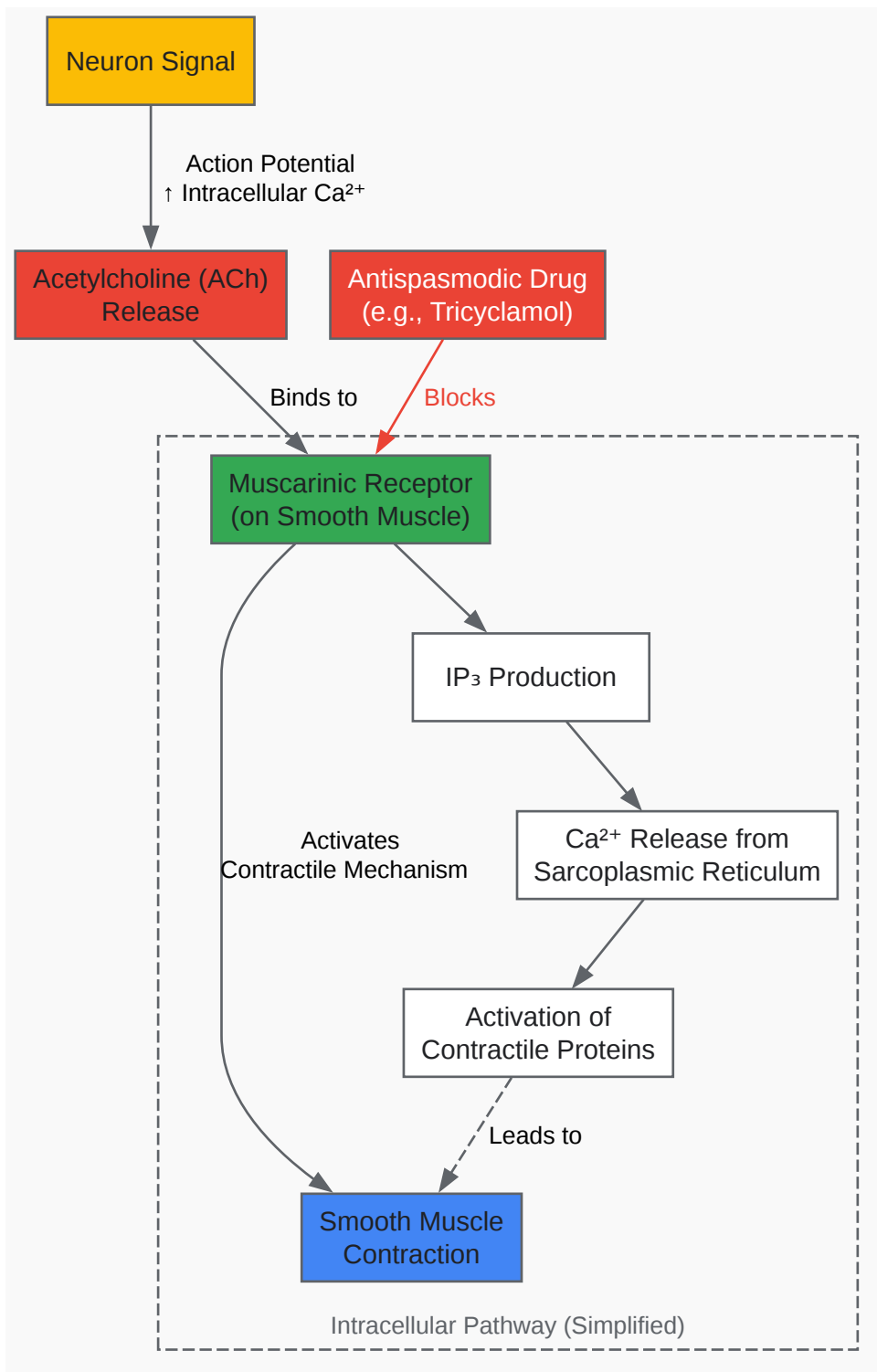
Research Pathways and Recommendations

To proceed with your comparative guide, I suggest the following research pathways to locate the necessary experimental data:

- Refine Your Search Strategy:** Use specialized scientific databases like PubMed, Scopus, or Web of Science with more targeted queries. Given that Tricyclamol is an older drug, it may be referred to by its more common International Nonproprietary Name (INN), "**Procyclidine**". Searching for

"Procyclidine smooth muscle relaxation" or "Procyclidine mechanism of action" may yield more relevant pre-clinical studies.

- **Investigate Broader Drug Classes:** Since Tricyclamol is an antimuscarinic agent, the general signaling pathway for this drug class is well-established. The diagram below illustrates this common mechanism, which can serve as a foundational model.
- **Explore Patent and Chemical Databases:** Sources like Google Patents, PubChem, or the USPTO database may contain synthetic routes, early animal testing data, or structure-activity relationship (SAR) studies that are not published in journal articles.



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